

Introduction to 1-methyl-tetrahydroquinoline compounds

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Compound of Interest

Compound Name: 1-(1-Methyl-1,2,3,4-tetrahydroquinolin-6-yl)methanamine

CAS No.: 797807-54-6

Cat. No.: B1269473

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Title: The 1-Methyl-1,2,3,4-Tetrahydroquinoline Scaffold: Synthetic Architectures, Metabolic Liabilities, and Pharmacological Utility
Subtitle: A Technical Deep-Dive for Medicinal Chemists and Drug Discovery Leads

Abstract

The 1-methyl-1,2,3,4-tetrahydroquinoline (1-Me-THQ) moiety represents a privileged bicyclic scaffold in modern medicinal chemistry. Distinct from its aromatic quinoline precursor, the partially saturated ring offers unique vectoral geometry, defined basicity (

~5-6), and specific metabolic profiles that influence oral bioavailability and CNS penetration. This guide dissects the 1-Me-THQ core, providing a rigorous analysis of "green" synthetic methodologies, critical metabolic oxidation pathways (bioactivation risks), and its application in targeting mTOR and androgen receptors.

Structural Logic & Physicochemical Profile

The "Aniline-Plus" Concept

Unlike the flat, electron-deficient quinoline, the 1,2,3,4-tetrahydroquinoline core adopts a puckered "half-chair" conformation at the saturated ring. The nitrogen atom at position 1 is essentially an

-dialkylaniline.

- **Basicity:** The lone pair on the nitrogen is conjugated with the benzene ring, reducing basicity compared to aliphatic amines but maintaining sufficient nucleophilicity for specific interactions. Methylation at N1 locks the conformation and prevents Phase II glucuronidation at the nitrogen, a common clearance route for secondary amines.
- **Lipophilicity:** The N-methyl group significantly increases
 , enhancing blood-brain barrier (BBB) permeability—a double-edged sword that improves CNS efficacy but increases the risk of neurotoxicity via specific metabolic pathways (see Section 3).

Advanced Synthetic Methodologies

While classical reductions (e.g., H

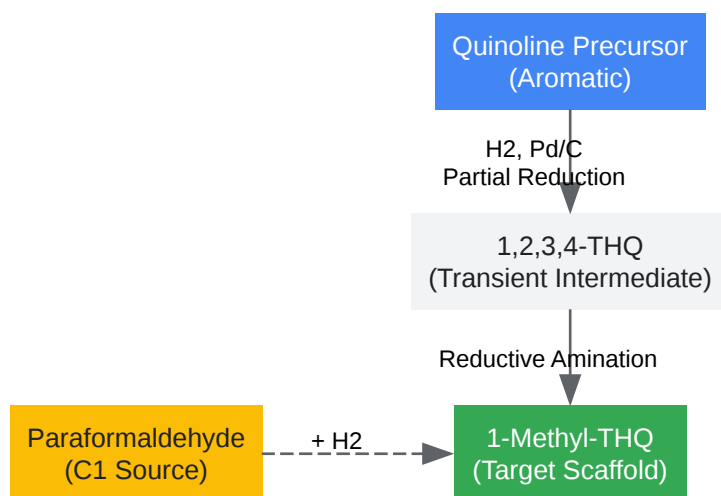
/PtO

or NaBH

CN) are effective, modern drug development demands atom economy and chemoselectivity. We focus here on a One-Pot Reductive Methylation strategy that avoids toxic alkylating agents like methyl iodide.

Strategic Pathway: Tandem Reduction-Alkylation

The most robust industrial route utilizes quinoline starting materials, performing a partial reduction followed by in situ reductive amination with paraformaldehyde.



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Figure 1: Tandem catalytic hydrogenation and reductive methylation flow.

Experimental Protocol: One-Pot Pd/C Catalysis

Standard Operating Procedure (SOP) for Bench Validation

Objective: Synthesis of 1-methyl-1,2,3,4-tetrahydroquinoline from quinoline. Scale: 10 mmol basis.

- Reagent Prep: In a high-pressure autoclave or hydrogenation bottle, dissolve Quinoline (1.29 g, 10 mmol) in Methanol (30 mL).
- Catalyst Addition: Carefully add 10% Pd/C (130 mg, 10 wt% loading). Safety Note: Pd/C is pyrophoric; keep wet with solvent.
- C1 Source: Add Paraformaldehyde (1.50 g, 5 eq) directly to the suspension.
- Reaction: Purge the vessel with N₂ (3x) and then H₂ (3x). Pressurize to 40 psi (2.7 bar) H₂. Stir vigorously at 60°C for 12 hours.

- Workup:
 - Cool to room temperature and vent H₂.
 - Filter through a Celite pad to remove the catalyst. Wash the pad with MeOH.
 - Concentrate the filtrate under reduced pressure.
- Purification: The crude oil is typically >90% pure. If necessary, purify via flash chromatography (Hexanes/EtOAc 95:5) to yield a pale yellow oil.

Why this works: The Pd/C catalyzes both the hydrogenation of the heteroaromatic ring and the reductive amination of the resulting secondary amine with formaldehyde. This avoids the isolation of the potentially unstable THQ intermediate.

Metabolic Liabilities & Toxicity (The "Senior Scientist" Insight)

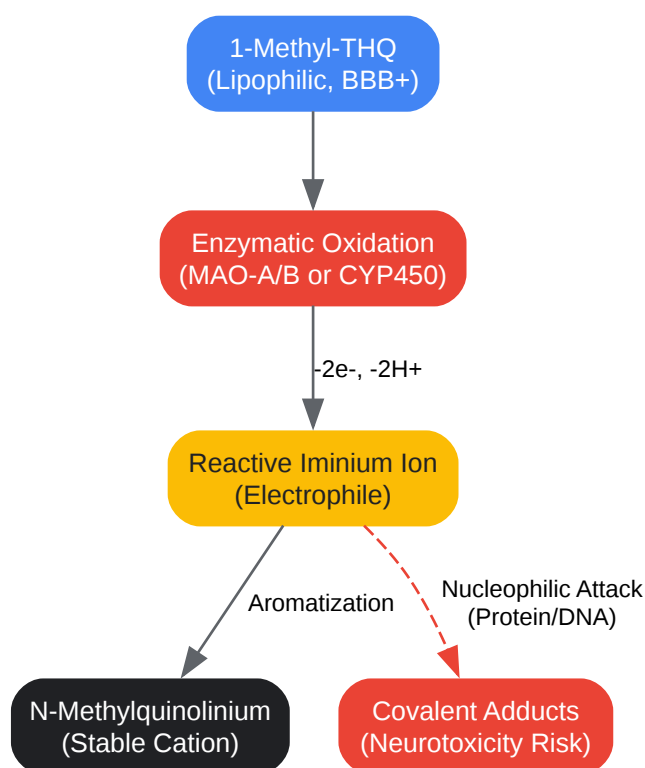
A critical aspect often overlooked in early discovery is the bioactivation potential of N-methyl-THQs.

The Iminium Ion Danger

Like the neurotoxin MPTP (which metabolizes to MPP⁺), 1-methyl-THQs can undergo oxidation by Monoamine Oxidase (MAO) or Cytochrome P450 (CYP450) enzymes.

- -Carbon Oxidation: Oxidation at the C2 position leads to an iminium species.
- Aromatization: Further oxidation can restore the quinolinium cation (fully aromatic quaternary salt).

Risk: These electrophilic iminium/quinolinium species can covalently bind to dopaminergic proteins or DNA, leading to cytotoxicity.



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Figure 2: Bioactivation pathway of N-methyl-tetrahydroquinolines leading to potential toxicity.

Mitigation Strategy:

- Substitution at C2: Placing a methyl or gem-dimethyl group at the C2 position creates steric hindrance, blocking the enzymatic approach and preventing oxidation to the iminium ion. This is a standard medicinal chemistry tactic to improve metabolic stability.

Pharmacological Applications

mTOR Inhibition (Oncology)

Recent SAR studies highlight 1-Me-THQ derivatives as potent inhibitors of mTOR (mechanistic target of rapamycin). The scaffold mimics the adenine binding mode in the kinase pocket.

- Key Interaction: The N1 nitrogen often acts as a hydrogen bond acceptor or participates in cation-pi interactions within the ATP binding site.
- Data: Derivatives with morpholine substitutions at the C6 position have shown IC

values in the low nanomolar range against A549 lung cancer cell lines [1].

Selective Androgen Receptor Modulators (SARMs)

THQs are bioisosteres for the steroidal A/B ring system.

- Mechanism:[1][2][3] They bind to the ligand-binding domain (LBD) of the androgen receptor.
- Advantage:[3][4][5] Unlike steroidal agonists, THQs can be engineered to be tissue-selective (anabolic in bone/muscle, sparing prostate), reducing side effects.

Summary Data Table

Property	1-Methyl-1,2,3,4-THQ	Quinoline	Significance in Drug Design
Hybridization	sp (C2, C3, C4)	sp (Planar)	THQ allows 3D vector exploration; Quinoline is a flat intercalator.
Basicity ()	~5.0 - 5.8	~4.9	Weak base; good oral absorption profile.
Metabolic Risk	High (Oxidative Dealkylation)	Low (Ring Oxidation)	Requires C2-blocking groups to prevent bioactivation.
Key Application	Kinase Inhibitors, SARMs	Antimalarials	THQ is more "drug-like" (Fsp score).

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